

Commercial Suppliers of 98 atom % ^{15}N Sodium Nitrite: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Sodium nitrite- ^{15}N

Cat. No.: B113450

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of commercial suppliers of 98 atom % ^{15}N Sodium Nitrite, an essential isotopic labeling reagent for tracing the metabolic fate of nitrite and studying the nitric oxide (NO) signaling pathway. This document is intended for researchers, scientists, and drug development professionals who require high-purity ^{15}N -labeled sodium nitrite for their studies.

Introduction to ^{15}N Sodium Nitrite in Research

Sodium nitrite labeled with the stable isotope nitrogen-15 (^{15}N) is a powerful tool in metabolic research and drug development. It allows for the precise tracking of nitrite's conversion to nitric oxide and other nitrogen-containing metabolites. This is particularly crucial in understanding the pharmacokinetics and pharmacodynamics of drugs that modulate the nitric oxide pathway, which is implicated in various physiological processes, including vasodilation, neurotransmission, and immune response. The use of ^{15}N -labeled compounds in conjunction with mass spectrometry-based analytical techniques enables researchers to distinguish exogenously administered nitrite from endogenous pools, providing clear, quantitative data on its absorption, distribution, metabolism, and excretion (ADME).

Commercial Suppliers

A number of reputable chemical suppliers offer 98 atom % ^{15}N Sodium Nitrite. The following table summarizes the key information for some of the prominent vendors. Researchers are

advised to visit the suppliers' websites for the most current product specifications, availability, and pricing.

Supplier	Product Name	Catalog Number	CAS Number	Isotopic Purity	Chemical Purity	Available Quantities
Sigma-Aldrich (Merck)	Sodium nitrite- ¹⁵ N	490814	68378-96-1	98 atom % ¹⁵ N	≥95% (CP)	1g, 5g
Cambridge Isotope Laboratories, Inc.	Sodium nitrite (¹⁵ N, 98%)	NLM-658	68378-96-1	98%	≥98%	1g, 5g
Eurisotop	SODIUM NITRITE (¹⁵ N, 98%+)	NLM-658-1	68378-96-1	98%+	98%	1 G
IsotopeShop.com (CPI Georgia)	Sodium Nitrite (¹⁵ N, 99%)	Varies	68378-96-1	>99% ¹⁵ N	<99%	1g, 500g
ChemicalBook	Sodium nitrite- ¹⁵ N	Varies	68378-96-1	98%	Varies	Varies

Experimental Protocols: Tracing the Nitrate-Nitrite-NO Pathway

The following is a generalized experimental protocol for a tracer study using 98 atom % ¹⁵N Sodium Nitrite to investigate the metabolism of nitrite to nitric oxide in a biological system. This protocol is based on methodologies described in the scientific literature and should be adapted to specific research needs.^{[1][2]}

Objective:

To quantify the conversion of exogenously administered ^{15}N -labeled sodium nitrite to ^{15}N -labeled nitric oxide metabolites in plasma.

Materials:

- 98 atom % ^{15}N Sodium Nitrite
- Experimental animals (e.g., rodents) or cell cultures
- Phosphate-buffered saline (PBS)
- Anticoagulant (e.g., heparin)
- Centrifuge
- Liquid chromatography-tandem mass spectrometry (LC-MS/MS) system
- Analytical standards of ^{15}N -labeled and unlabeled nitrite and nitrate
- Sample preparation reagents (e.g., protein precipitation agents like acetonitrile)

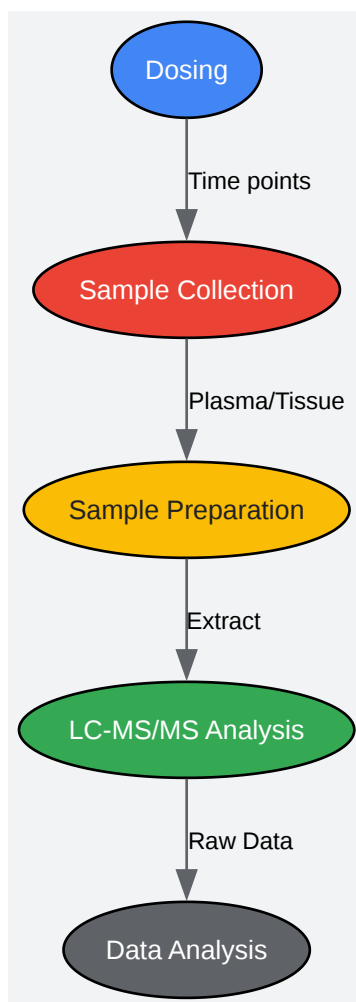
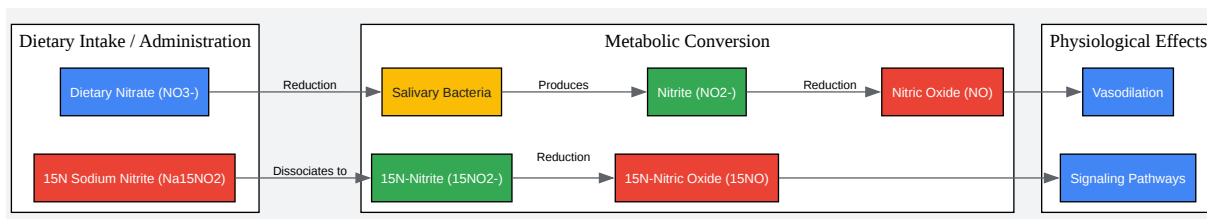
Methodology:

- Preparation of Dosing Solution: Prepare a sterile solution of 98 atom % ^{15}N Sodium Nitrite in PBS at the desired concentration.
- Administration: Administer the ^{15}N Sodium Nitrite solution to the experimental animals (e.g., via oral gavage or intravenous injection) or add it to the cell culture medium.
- Sample Collection: At predetermined time points, collect biological samples (e.g., blood, tissue, or cell lysates). For blood samples, collect in tubes containing an anticoagulant.
- Sample Processing:
 - Centrifuge blood samples to separate plasma.
 - To 100 μL of plasma, add a protein precipitation agent (e.g., 200 μL of cold acetonitrile).
 - Vortex and centrifuge at high speed to pellet the precipitated proteins.

- Carefully collect the supernatant for analysis.
- LC-MS/MS Analysis:
 - Analyze the supernatant using a validated LC-MS/MS method capable of separating and detecting ^{14}N - and ^{15}N -labeled nitrite and its major metabolite, nitrate.
 - Use a suitable chromatographic column (e.g., a reversed-phase C18 column).
 - The mass spectrometer should be operated in multiple reaction monitoring (MRM) mode to specifically detect the transitions for $^{14}\text{NO}_2^-$, $^{15}\text{NO}_2^-$, $^{14}\text{NO}_3^-$, and $^{15}\text{NO}_3^-$.
- Data Analysis:
 - Construct calibration curves using analytical standards for both labeled and unlabeled analytes.
 - Quantify the concentrations of ^{15}N -nitrite and its metabolites in the samples by comparing their peak areas to the calibration curves.
 - Calculate pharmacokinetic parameters such as half-life, clearance, and volume of distribution for the ^{15}N -labeled species.

Signaling Pathway and Experimental Workflow Visualizations

The following diagrams, created using the DOT language, illustrate the key signaling pathway involving nitrite and a typical experimental workflow for a tracer study.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Evaluation of an LC-MS/MS Assay for ^{15}N -Nitrite for Cellular Studies of L-Arginine Action - PMC [pmc.ncbi.nlm.nih.gov]
- 2. biorxiv.org [biorxiv.org]
- To cite this document: BenchChem. [Commercial Suppliers of 98 atom % ^{15}N Sodium Nitrite: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b113450#commercial-suppliers-of-98-atom-15n-sodium-nitrite]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com